

tetramisole hydrochloride vs other imidazothiazole derivatives

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tetramisole Hydrochloride

CAS No.: 5086-74-8

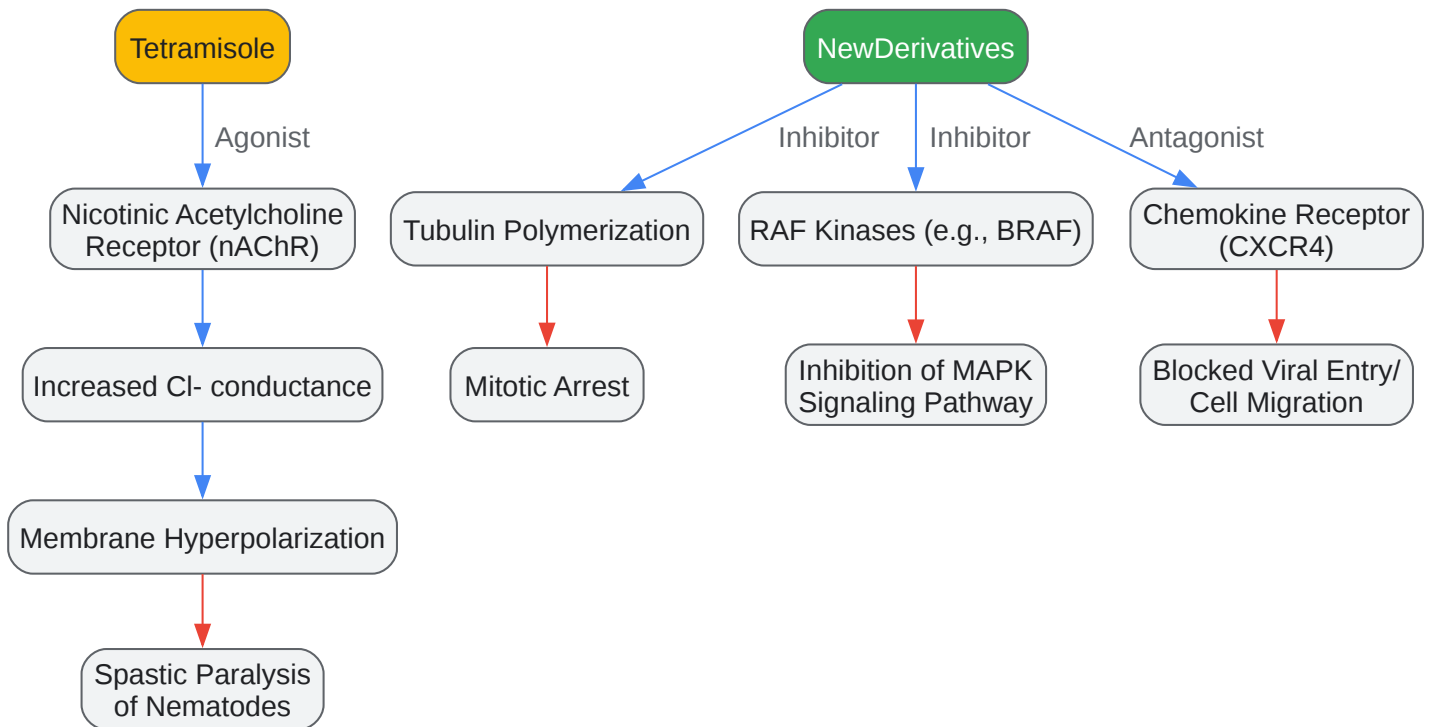
Cat. No.: S545048

[Get Quote](#)

Chemical Profile and Mechanism of Action

The core imidazothiazole structure is a fusion of imidazole and thiazole rings, with the [2,1-b] configuration being the most pharmacologically significant [1]. Tetramisole and its derivatives primarily function as nicotinic acetylcholine receptor (nAChR) agonists, leading to spastic paralysis of parasitic nematodes [2] [3]. Recent research on newer derivatives has revealed interactions with diverse targets such as tubulin and RAF kinases.

The diagram below illustrates the established mechanism of action for tetramisole and the multi-target approach of newer derivatives.



[Click to download full resolution via product page](#)

Comparative Pharmacological Profiles

The table below summarizes the key characteristics of tetramisole against other imidazothiazole derivatives.

Feature	Tetramisole/Levamisole	Other Imidazothiazole Derivatives
Primary Use	Anthelmintic [2]	Antitumor, Anti-infection, Anti-inflammatory, Antioxidant [1]
Mechanism of Action	nAChR agonist [3]	Tubulin polymerization inhibitor, RAF kinase inhibitor, CXCR4 antagonist [1]

Feature	Tetramisole/Levamisole	Other Imidazothiazole Derivatives
Key Molecular Targets	Parasitic nematode nicotinic receptors [2]	Human α/β -tubulin, V600E-B-RAF, CXCR4 receptor [1]
Efficacy (Sample Data)	~82-100% efficacy vs. GI nematodes & lungworms in sheep, cattle at 10-15 mg/kg [2]	Antitumor: IC ₅₀ 0.19 μ M vs. V600E-B-RAF; IC ₅₀ 0.92 μ M vs. A549 lung cancer cells [1]
Spectrum of Activity	Narrow (Nematodes) [2] [3]	Broad (Various cancer cell lines, bacteria, viruses) [1]

Experimental Data and Protocols

Supporting data for these compounds comes from standardized experimental models.

1. Anthelmintic Efficacy Protocol (Tetramisole)

- **Model:** Naturally or experimentally infected animals (sheep, cattle, poultry) [2].
- **Treatment:** Single oral or parenteral administration of tetramisole at 2.5-40 mg/kg body weight [2].
- **Endpoint:** Worm count reduction (%) in gastrointestinal tract or lungs post-treatment compared to untreated controls [2].
- **Key Result:** Tetramisole at 15 mg/kg was highly effective against most nematodes (except *Trichuris*) in sheep and goats, eliminating 82-94% of mature and immature lungworms (*Dictyocaulus filaria*) [2].

2. Cytotoxicity Assay Protocol (Novel Derivatives)

- **Model:** Human cancer cell lines (e.g., A549 lung adenocarcinoma, UACC-62 melanoma) [1].
- **Assay:** MTT or similar colorimetric assay to measure cell viability.
- **Procedure:** Cells incubated with compound for 24-72 hours. Formazan dye formation measured spectrophotometrically [1].
- **Endpoint:** IC₅₀ value (compound concentration that inhibits 50% of cell growth).
- **Key Result:** A novel imidazothiazole-sulfonamide hybrid showed an IC₅₀ of **0.845 μ M** against NCI-H460 non-small cell lung cancer cells, compared to Sorafenib (IC₅₀ = 2.51 μ M) [1].

3. Immunostimulant Trial in Aquaculture (Levamisole)

- **Model:** Nile tilapia fish (*Oreochromis niloticus*) [4].

- **Design:** Fish randomly distributed into groups and fed diets containing 0, 500, 750, or 1000 mg levamisole per kg of feed for 2 months [4].
- **Endpoint:** Growth performance, immunity parameters, and survival rate after challenge with pathogenic *Pseudomonas aeruginosa* [4].
- **Key Result:** Levamisole safely improved growth and immunity, enhancing the protective effect against bacterial infection [4].

Key Differentiating Factors

- **Therapeutic Scope:** Tetramisole represents the first generation of imidazothiazoles with a specific, narrow focus on parasitology. Newer derivatives exemplify a shift towards **human oncology and infectious diseases**, targeting human proteins and pathways [1].
- **Selectivity and Toxicity:** Tetramisole's selectivity is based on differences between parasite and host nAChRs. Modern development aims for selectivity within human biology, such as targeting mutant **V600E-B-RAF** over wild-type kinases in melanoma treatment [1].
- **Application in Adjuvant Therapy:** Levamisole is used as an immunostimulant in aquaculture, demonstrating enhanced growth and disease resistance in fish, which is an application beyond its original anthelmintic purpose [4].

Conclusion

While **tetramisole hydrochloride** remains a classic, highly effective anthelmintic, contemporary research on imidazothiazole derivatives is focused on expanding into new therapeutic domains, particularly **oncology**. The evolution of this drug class demonstrates a strategic move from broad-spectrum anti-parasitic activity to targeted, high-potency human therapies.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. What Do We Know about Imidazothiazole Derivatives So Far? [pmc.ncbi.nlm.nih.gov]

2. Tetramisole - an overview [sciencedirect.com]
3. Anthelmintics and their Application in Veterinary Medicine [crimsonpublishers.com]
4. An experimental study of levamisole incorporated diet ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tetramisole hydrochloride vs other imidazothiazole derivatives].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b545048#tetramisole-hydrochloride-vs-other-imidazothiazole-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com